

An In-Depth Technical Guide to Ethoxy(methyl)diphenylsilane: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: Ethoxy(methyl)diphenylsilane

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Introduction

Ethoxy(methyl)diphenylsilane is an organosilicon compound characterized by the presence of an ethoxy group, a methyl group, and two phenyl groups attached to a central silicon atom. This unique combination of substituents imparts a balance of reactivity and stability, making it a versatile reagent and intermediate in modern organic and medicinal chemistry. This guide provides a comprehensive overview of its fundamental properties, detailed synthetic and characterization protocols, and a discussion of its applications, with a focus on its relevance to the field of drug development.

Core Properties of Ethoxy(methyl)diphenylsilane

A thorough understanding of the physicochemical properties of a reagent is paramount for its effective application in synthesis and process development. The key properties of **Ethoxy(methyl)diphenylsilane** are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₁₈ OSi	[1], [2]
Molecular Weight	242.39 g/mol	[1][3], [2]
CAS Number	1825-59-8	[1], [3]
Appearance	Transparent liquid	[3]
Density	1.018 g/mL	[4]
Boiling Point	100 °C (at reduced pressure)	[4]
Melting Point	-27 °C	[4]
Flash Point	165 °C	[3]
Refractive Index	1.544 (at 25 °C)	[4]

Synthesis and Characterization

The synthesis of **Ethoxy(methyl)diphenylsilane** is most commonly achieved through the nucleophilic substitution of a chlorosilane with ethanol. This straightforward and efficient method provides high yields of the desired product.

Synthetic Protocol: Ethanolysis of Chloro(methyl)diphenylsilane

This protocol describes the synthesis of **Ethoxy(methyl)diphenylsilane** from the commercially available precursor, Chloro(methyl)diphenylsilane. The reaction involves the displacement of the chloride leaving group by the ethoxy group from ethanol, typically in the presence of a base to neutralize the hydrochloric acid byproduct.

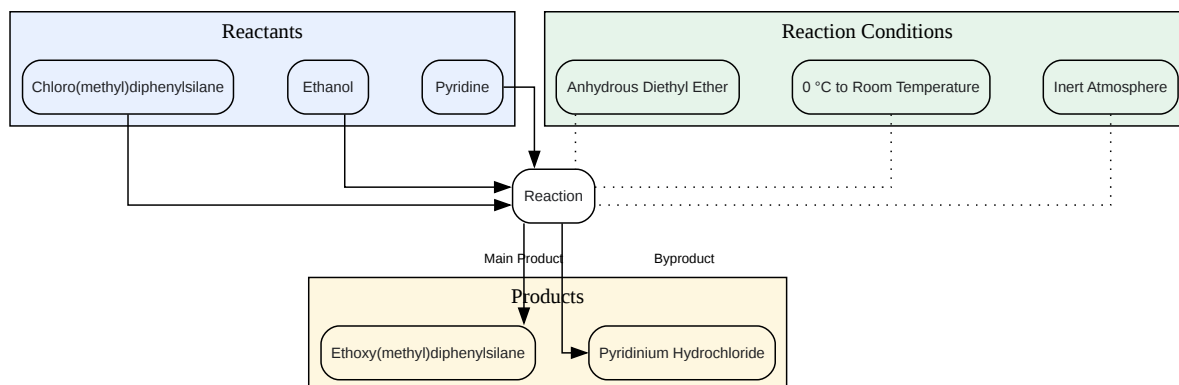
Materials:

- Chloro(methyl)diphenylsilane
- Anhydrous ethanol
- Anhydrous pyridine or triethylamine

- Anhydrous diethyl ether or dichloromethane
- Anhydrous sodium sulfate
- Standard laboratory glassware (round-bottom flask, condenser, dropping funnel, etc.)
- Magnetic stirrer and heating mantle

Procedure:

- To a stirred solution of Chloro(methyl)diphenylsilane in anhydrous diethyl ether under an inert atmosphere (e.g., nitrogen or argon), add anhydrous pyridine (1.1 equivalents) at 0 °C.
- Slowly add anhydrous ethanol (1.2 equivalents) dropwise to the reaction mixture.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, filter the reaction mixture to remove the pyridinium hydrochloride salt.
- Wash the filtrate with a saturated aqueous solution of sodium bicarbonate and then with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to afford the crude product.
- Purify the crude **Ethoxy(methyl)diphenylsilane** by vacuum distillation.



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Synthesis of **Ethoxy(methyl)diphenylsilane**.

Spectroscopic Characterization

The structure and purity of the synthesized **Ethoxy(methyl)diphenylsilane** can be confirmed using standard spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: The proton NMR spectrum of **Ethoxy(methyl)diphenylsilane** is expected to show characteristic signals for the phenyl, methyl, and ethoxy groups. The phenyl protons will appear as multiplets in the aromatic region (typically δ 7.2-7.8 ppm). The methyl protons attached to the silicon will be a singlet at a higher field (around δ 0.5-0.8 ppm). The ethoxy group will exhibit a quartet for the methylene protons (δ ~3.7 ppm) and a triplet for the methyl protons (δ ~1.2 ppm).
- ^{13}C NMR: The carbon NMR spectrum will show distinct signals for the different carbon environments. The phenyl carbons will resonate in the range of δ 125-140 ppm. The methyl carbon bonded to silicon will be found at a high field (around δ -5 to 5 ppm). The methylene

and methyl carbons of the ethoxy group will appear at approximately δ 58 ppm and δ 18 ppm, respectively.

Infrared (IR) Spectroscopy:

The IR spectrum will display characteristic absorption bands corresponding to the functional groups present in the molecule. Key absorptions include:

- C-H stretching (aromatic): $\sim 3050\text{--}3100\text{ cm}^{-1}$
- C-H stretching (aliphatic): $\sim 2850\text{--}3000\text{ cm}^{-1}$
- C=C stretching (aromatic): $\sim 1400\text{--}1600\text{ cm}^{-1}$
- Si-O-C stretching: $\sim 1080\text{--}1120\text{ cm}^{-1}$
- Si-C stretching: $\sim 1250\text{ cm}^{-1}$ and $\sim 700\text{--}800\text{ cm}^{-1}$

Applications in Research and Development

While specific applications of **Ethoxy(methyl)diphenylsilane** in late-stage drug synthesis are not extensively documented in readily available literature, its structural motifs and the broader class of diphenylsilanes and alkoxysilanes point to its potential utility in several areas relevant to drug development and organic synthesis.

Role as a Protecting Group Precursor

Alkoxysilanes are precursors to silyl ethers, which are widely used as protecting groups for hydroxyl functionalities in multi-step organic synthesis. The diphenylmethylsilyl group, which can be introduced from a corresponding silyl halide or triflate derived from **Ethoxy(methyl)diphenylsilane**, offers a distinct stability profile compared to more common silyl protecting groups. Its steric bulk and electronic properties provide robust protection under a variety of reaction conditions, yet it can be cleaved under specific, often fluoride-mediated, conditions.

Intermediate in the Synthesis of Bioactive Scaffolds

Organosilicon compounds are increasingly being explored for their potential to modulate the biological activity of organic molecules. The incorporation of a silicon atom can influence a molecule's lipophilicity, metabolic stability, and binding affinity to biological targets.

Ethoxy(methyl)diphenylsilane can serve as a versatile building block for the synthesis of more complex organosilicon structures with potential therapeutic applications. For example, diphenylsilanediol, a hydrolysis product of related dialkoxydiphenylsilanes, has been investigated in the context of high-performance polymers and has potential applications in medicinal chemistry.[5]

Reagent in Organic Transformations

Diphenylsilanes are known to be effective reducing agents in various organic transformations, including the deoxygenation of alcohols and the reduction of carbonyl compounds.[6][7] While **Ethoxy(methyl)diphenylsilane** itself is not a direct hydride donor in the same manner as diphenylsilane, it can be a precursor to such species or participate in related silicon-mediated reactions. Furthermore, diphenylsilane has been demonstrated as a coupling reagent for amide bond formation, a fundamental transformation in peptide and medicinal chemistry.[8]

Safety and Handling

Ethoxy(methyl)diphenylsilane is classified as an irritant.[1] It is important to handle this chemical with appropriate personal protective equipment, including safety glasses, gloves, and a lab coat. All manipulations should be performed in a well-ventilated fume hood. It may cause skin and serious eye irritation, as well as respiratory irritation.[1]

Conclusion

Ethoxy(methyl)diphenylsilane is a valuable organosilicon compound with a well-defined set of physicochemical properties. Its synthesis is straightforward, and its structure can be readily confirmed by standard spectroscopic methods. While its direct application in drug development is an emerging area, its potential as a precursor to protecting groups, a building block for bioactive organosilicon compounds, and a reagent in synthetic transformations makes it a compound of significant interest to researchers and scientists in both academic and industrial settings. Further exploration of its reactivity and applications is likely to uncover new and valuable roles for this versatile molecule in the advancement of organic and medicinal chemistry.

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